

Essential Safety and Operational Guide for Handling Boc-eda-ET hcl

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Compound of Interest

Compound Name: Boc-eda-ET hcl

Cat. No.: B2954576

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-eda-ET hcl** (tert-butyl N-[2-(ethylamino)ethyl]carbamate hydrochloride). The following procedures are designed to ensure the safe handling, use, and disposal of this compound, minimizing risks and establishing a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **Boc-eda-ET hcl**, a solid crystalline substance, proper personal protective equipment is crucial to prevent exposure.^{[1][2]} The recommended PPE includes:

- **Eye and Face Protection:** Wear chemical safety goggles or a full-face shield to protect against dust particles and potential splashes.^{[3][4][5][6]}
- **Skin Protection:** A lab coat or chemical-resistant suit should be worn.^{[3][6]} For direct handling, use chemical-resistant gloves (e.g., nitrile).^{[3][4][7]}
- **Respiratory Protection:** In situations where dust formation is likely or ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases is recommended.^{[3][4]}

Health and Safety Data Summary

The following table summarizes key safety and physical property information for **Boc-eda-ET hcl**.

Property	Value	Source
Molecular Formula	C ₉ H ₂₁ ClN ₂ O ₂	[8]
Molecular Weight	224.73 g/mol	[8]
Appearance	Solid Crystalline	[1][2]
Melting Point	148 - 151 °C (298.4 - 303.8 °F)	[1][2]
Hazards	May cause respiratory irritation.[3] Avoid contact with skin and eyes.[7]	
First Aid - Eyes	Rinse immediately with plenty of water for at least 15 minutes.[1][7]	
First Aid - Skin	Wash off immediately with plenty of water.[1][7]	
First Aid - Inhalation	Move person to fresh air.[1][7]	
First Aid - Ingestion	Rinse mouth with water. Do NOT induce vomiting.[1][3][7]	

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **Boc-eda-ET hcl** from receipt to disposal.

3.1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials.
[1][2]

- Keep the container tightly closed.[1][2]

3.2. Preparation and Use:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3][7]
- Don the appropriate PPE as outlined in Section 1.
- Carefully weigh the required amount of **Boc-eda-ET hcl**, avoiding the creation of dust.[1][7]
- If dissolving the compound, add it slowly to the solvent to prevent splashing.
- For reactions involving the removal of the Boc protecting group, strong acids like trifluoroacetic acid (TFA) or hydrochloric acid (HCl) in solvents like dichloromethane (DCM) or dioxane are often used.[9][10][11][12] These procedures should be performed with extreme caution in a fume hood.

3.3. Accidental Release Measures:

- In case of a spill, evacuate unnecessary personnel from the area.[7]
- Ensure adequate ventilation.[7]
- Wearing appropriate PPE, sweep up the solid material and place it into a suitable, labeled container for disposal.[1][2]
- Avoid generating dust.[1][2][7]
- Wash the spill area thoroughly with soap and water.

Disposal Plan

All waste containing **Boc-eda-ET hcl** must be handled as chemical waste.

- Collect all solid waste, including contaminated PPE, in a designated and clearly labeled hazardous waste container.

- Collect all liquid waste from reactions and cleaning in a separate, labeled hazardous waste container.
- Dispose of all waste in accordance with local, state, and federal regulations. Do not discharge into the environment.[7]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **Boc-eda-ET hcl** in a laboratory setting.

Caption: A diagram illustrating the procedural flow for safely handling **Boc-eda-ET hcl**.

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